

# Synthesis and Properties of 1-Nitrohydantoin: A Technical Guide

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## Compound of Interest

Compound Name: Hydantoin, 1-nitro-

Cat. No.: B3350469

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and known properties of 1-nitrohydantoin. The information is compiled from available scientific literature to assist researchers and professionals in the fields of medicinal chemistry and drug development. This document details the synthetic protocol, physicochemical properties, and stability of 1-nitrohydantoin, presenting quantitative data in accessible formats and illustrating key processes with diagrams.

## Introduction

1-Nitrohydantoin is a derivative of hydantoin, a heterocyclic compound. While the broader class of hydantoins has been explored for various pharmacological activities, 1-nitrohydantoin itself is primarily of interest from a chemical standpoint, particularly concerning its synthesis and stability. Its utility as a potential pharmaceutical agent or intermediate is not well-documented in publicly available literature. This guide focuses on the fundamental chemistry of 1-nitrohydantoin.

## Synthesis of 1-Nitrohydantoin

The primary method for the synthesis of 1-nitrohydantoin is the direct nitration of hydantoin using a mixed acid system of fuming nitric acid and concentrated sulfuric acid. This electrophilic substitution reaction introduces a nitro group at the N-1 position of the hydantoin ring.

## Experimental Protocol

The following protocol is adapted from a method described in the Journal of the American Chemical Society.

### Materials:

- Hydantoin
- Fuming Nitric Acid (90%)
- Concentrated Sulfuric Acid (98%)
- Ice
- Distilled Water
- Ethanol

### Procedure:

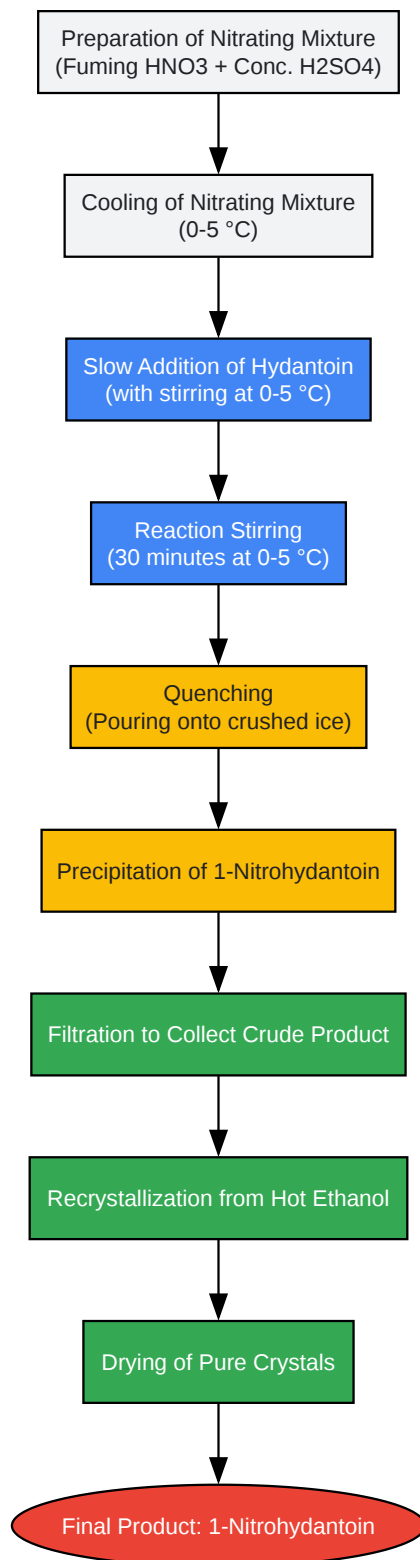
- In a flask submerged in an ice-salt bath to maintain a temperature of 0-5 °C, slowly add 10 grams of hydantoin to 100 grams of a chilled mixture of equal parts fuming nitric acid and concentrated sulfuric acid.
- Stir the mixture mechanically while maintaining the temperature at 0-5 °C until all the hydantoin has dissolved.
- Continue stirring for an additional 30 minutes at this temperature.
- Pour the reaction mixture slowly onto 500 grams of crushed ice with constant stirring.
- Allow the ice to melt, during which time the 1-nitrohydantoin will precipitate out of the solution.
- Collect the crude product by filtration.
- Purify the crude 1-nitrohydantoin by recrystallizing from a minimal amount of hot ethanol.

- Dry the purified crystals. The expected yield of pure 1-nitrohydantoin is approximately 60-70%.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of 1-nitrohydantoin.

## Synthesis and Purification Workflow for 1-Nitrohydantoin

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Caption: Workflow for the synthesis of 1-nitrohydantoin.

## Physicochemical Properties

The physicochemical properties of 1-nitrohydantoin have been characterized to some extent. The available quantitative data is summarized in the table below.

Property	Value	Notes
Molecular Formula	C <sub>3</sub> H <sub>3</sub> N <sub>3</sub> O <sub>4</sub>	-
Molecular Weight	145.08 g/mol	-
Melting Point	162-163 °C	Decomposes upon melting.
pKa	3.85	Exhibits acidic properties due to the N-H proton.
Appearance	Crystalline solid	-
Solubility	Data not available	Known to be unstable in water.
Spectral Data (IR, NMR, UV-Vis)	Data not available in detail	Spectroscopic methods have been used for characterization, but specific peak data is not readily available in the literature.

## Stability and Reactivity

A key characteristic of 1-nitrohydantoin is its limited stability, particularly in aqueous solutions.

- **Hydrolysis:** 1-Nitrohydantoin is susceptible to hydrolysis, especially under neutral or basic conditions, leading to the opening of the hydantoin ring.
- **Thermal Stability:** The compound decomposes upon melting, indicating limited thermal stability.
- **Acidity:** The presence of the nitro group enhances the acidity of the remaining N-H proton (at the 3-position) compared to unsubstituted hydantoin. The pKa of 3.85 indicates it is a moderately weak acid.

## Biological Properties and Signaling Pathways

Extensive searches of scientific literature did not yield any significant information regarding the biological activity of 1-nitrohydantoin. There is no available data on its pharmacological effects, mechanism of action, or any associated signaling pathways. The focus of the available research is on its synthesis and chemical properties.

## Conclusion

1-Nitrohydantoin is a chemically interesting molecule whose synthesis is straightforward via the nitration of hydantoin. Its properties are marked by acidic character and notable instability in aqueous media. While the synthesis and basic physicochemical characteristics are documented, a comprehensive profile, including detailed spectral data, quantitative solubility, and particularly any biological activity, remains largely unreported in the accessible scientific literature. For researchers in drug development, while the hydantoin scaffold is of significant interest, 1-nitrohydantoin itself does not currently have a defined biological role. Future investigations would be required to explore any potential pharmacological applications.

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